

Menthyl Isovalerate: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Menthyl valerate*

Cat. No.: *B13807449*

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Introduction

Menthyl isovalerate, also known as validolum, is the menthyl ester of isovaleric acid.^{[1][2]} It is a transparent, colorless, oily liquid with a characteristic menthol aroma.^{[1][2]} This compound is utilized as a flavoring and fragrance agent in food and cosmetic products.^{[1][2]} In some countries, it is also used as an over-the-counter anxiolytic medication.^[1] This technical guide provides an in-depth overview of the physicochemical properties of menthyl isovalerate, along with detailed experimental protocols for their determination, synthesis, and analysis.

Physicochemical Properties

The fundamental physicochemical properties of menthyl isovalerate are summarized in the table below. These properties are crucial for its application in various fields, influencing its behavior in different matrices and its bioavailability.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ O ₂	[1]
Molecular Weight	240.38 g/mol	[1][3]
Appearance	Transparent, colorless, oily liquid with a menthol odor	[1][2]
Boiling Point	260-262 °C @ 750 mmHg	[3]
Density	0.900-0.910 g/mL	[3]
Refractive Index	1.445-1.450	[3]
Solubility	Insoluble in water; 1 mL dissolves in 10 mL of 80% ethanol	[1][3]
Optical Activity ([α] ²⁰ /D)	-64° (neat for L-menthyl isovalerate)	[1]

Experimental Protocols

Synthesis of Menthyl Isovalerate via Fischer Esterification

Menthyl isovalerate is commonly synthesized by the Fischer esterification of menthol and isovaleric acid, using an acid catalyst.[1][4]

Materials:

- L-menthol
- Isovaleric acid
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (TsOH)
- Sodium bicarbonate (NaHCO₃) solution (5% w/v)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4)
- Organic solvent (e.g., diethyl ether or dichloromethane)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- In a round-bottom flask, combine L-menthol and a slight excess of isovaleric acid.
- Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- Attach a reflux condenser and heat the mixture to 100-110°C using a heating mantle.[1][4]
- Maintain the reaction under reflux for several hours until the reaction is complete (monitoring by thin-layer chromatography or gas chromatography is recommended).
- Allow the reaction mixture to cool to room temperature.
- Dilute the mixture with an organic solvent and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and unreacted isovaleric acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude menthyl isovalerate.
- The crude product can be further purified by vacuum distillation.

Determination of Physicochemical Properties

The following are generalized protocols that can be used to determine the key physicochemical properties of methyl isovalerate.

a) Boiling Point Determination (Thiele Tube Method)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or heating mantle), and mineral oil.
- Procedure:
 - Fill the Thiele tube with mineral oil to a level above the side arm.
 - Attach a small sample vial containing 0.5-1 mL of methyl isovalerate to a thermometer using a rubber band.
 - Place a capillary tube (sealed end up) into the sample vial.
 - Immerse the thermometer and sample assembly into the Thiele tube, ensuring the sample is level with the upper arm of the tube.
 - Gently heat the side arm of the Thiele tube.
 - Observe the capillary tube. As the temperature approaches the boiling point, a steady stream of bubbles will emerge from the open end of the capillary tube.
 - When a continuous stream of bubbles is observed, remove the heat.
 - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

b) Density Measurement

- Apparatus: Pycnometer (specific gravity bottle) of a known volume, analytical balance.
- Procedure:
 - Clean and dry the pycnometer thoroughly and record its empty mass (m_1).

- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium. Record the temperature.
- Record the mass of the pycnometer filled with water (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with menthyl isovalerate and allow it to reach thermal equilibrium at the same temperature.
- Record the mass of the pycnometer filled with menthyl isovalerate (m_3).
- The density of menthyl isovalerate is calculated using the formula: Density = $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the measurement temperature.}$

c) Refractive Index Measurement

- Apparatus: Abbe refractometer, constant temperature water bath, dropper.
- Procedure:
 - Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
 - Ensure the prism surfaces are clean and dry.
 - Place a few drops of menthyl isovalerate onto the lower prism using a dropper.
 - Close the prisms and allow the sample to spread evenly.
 - Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20°C).
 - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - Read the refractive index from the instrument's scale.

d) Solubility Determination

- Apparatus: Test tubes, vortex mixer, graduated pipettes.
- Procedure (Qualitative):
 - Water: Add 1 mL of menthyl isovalerate to a test tube containing 5 mL of distilled water. Vortex the mixture vigorously for one minute. Observe if a single homogeneous phase is formed or if two distinct layers remain, indicating insolubility.
 - Ethanol: Add 1 mL of menthyl isovalerate to a test tube containing 10 mL of 80% ethanol. Vortex the mixture and observe for the formation of a single homogeneous solution, indicating solubility.

Analysis by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of menthyl isovalerate and quantifying it in various matrices.[5][6]

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for the analysis of esters (e.g., a non-polar or medium-polarity column like a 5% phenyl-methylpolysiloxane).
- Injector and data acquisition system.

Chromatographic Conditions (Example):

- Column: HP-FFAP (nitroterephthalic acid modified polyethylene glycol) fused silica capillary column (30 m x 0.53 mm i.d., 1 μ m film thickness).[6]
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250°C.
- Detector Temperature: 280°C.

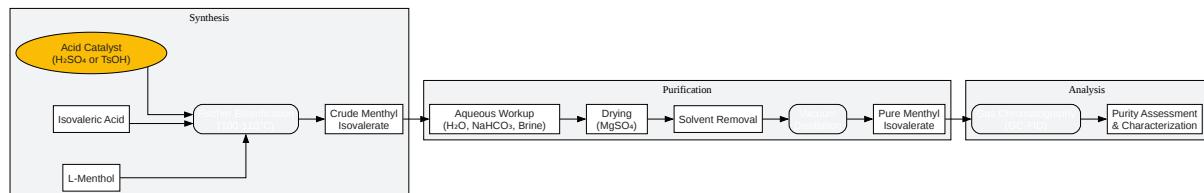
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100°C), hold for a few minutes, then ramp up to a final temperature (e.g., 250°C) at a rate of 10-15°C/min.
- Injection Volume: 1 μ L.
- Sample Preparation: Dilute the menthyl isovalerate sample in a suitable solvent (e.g., ethanol or hexane).

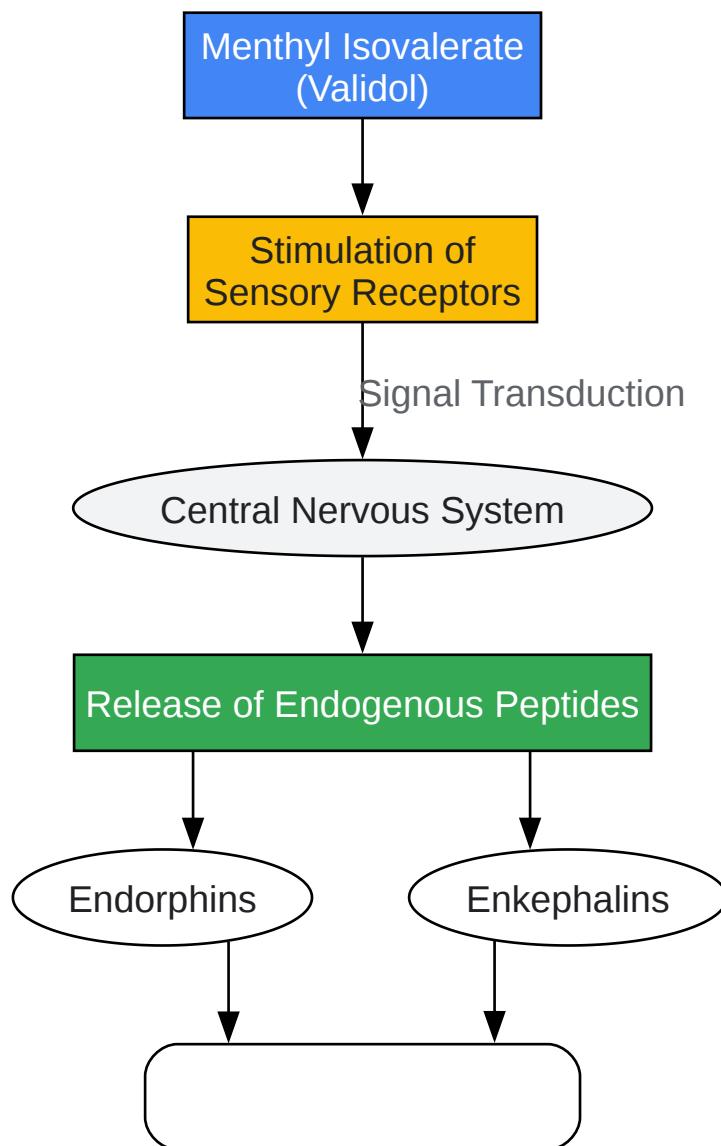
Procedure:

- Prepare a standard solution of menthyl isovalerate of known concentration.
- Prepare the sample solution for analysis.
- Inject the standard solution to determine the retention time and response factor of menthyl isovalerate.
- Inject the sample solution.
- Identify the menthyl isovalerate peak in the sample chromatogram by comparing its retention time with that of the standard.
- The purity of the sample can be determined by calculating the peak area percentage of menthyl isovalerate relative to the total area of all peaks in the chromatogram.

Visualizations

Logical Relationships and Workflows





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